In-Depth Technical Guide to 1,3-Dimethyl-4-nitro-1H-pyrazole

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Compound of Interest

Compound Name:	*1,3-Dimethyl-4-nitro-1H-pyrazole*
CAS No.:	*3920-38-5*
Cat. No.:	*B1298910*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and spectral analysis of **1,3-Dimethyl-4-nitro-1H-pyrazole**. The information is intended to support research and development activities in the fields of chemistry and drug discovery.

Core Chemical Properties

1,3-Dimethyl-4-nitro-1H-pyrazole is a yellow crystalline solid.[1] It is soluble in organic solvents such as alcohols and ethers.[1] The core physicochemical properties of this compound are summarized in the table below.

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Property	Value	Reference
Molecular Formula	$C_5H_7N_3O_2$	[2]
Molar Mass	141.13 g/mol	[2]
Melting Point	72 °C	[2]
Boiling Point (Predicted)	243.0 ± 20.0 °C	[2]
Density (Predicted)	1.36 ± 0.1 g/cm³	[2]

Synthesis

The primary method for the synthesis of **1,3-Dimethyl-4-nitro-1H-pyrazole** is the nitration of 1,3-dimethylpyrazole.[3]

Experimental Protocol: Nitration of 1,3-Dimethylpyrazole

A common procedure for the nitration of pyrazoles involves the use of a nitrating agent, such as a mixture of nitric acid and sulfuric acid.

Materials:

- 1,3-Dimethylpyrazole
- Concentrated Nitric Acid
- Concentrated Sulfuric Acid
- Ice bath
- Stirring apparatus
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator

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- Recrystallization solvent (e.g., ethanol)

Procedure:

- In a flask equipped with a stirrer, cool a mixture of concentrated sulfuric acid and concentrated nitric acid in an ice bath.
- Slowly add 1,3-dimethylpyrazole to the cooled nitrating mixture while maintaining the temperature and stirring.
- After the addition is complete, continue to stir the reaction mixture at a low temperature for a specified period.
- Carefully pour the reaction mixture over crushed ice and extract the product with a suitable organic solvent (e.g., dichloromethane).
- Wash the organic layer with water and then with a dilute sodium bicarbonate solution to neutralize any remaining acid.
- Dry the organic layer over an anhydrous drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to yield **1,3-Dimethyl-4-nitro-1H-pyrazole**.

Below is a generalized workflow for the synthesis and purification of **1,3-Dimethyl-4-nitro-1H-pyrazole**.



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Generalized workflow for the synthesis and purification.

Spectral Analysis

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **1,3-Dimethyl-4-nitro-1H-pyrazole** provides information about its functional groups. Key expected peaks include:

- C-H stretching vibrations from the methyl groups and the pyrazole ring.
- N-O stretching vibrations from the nitro group, which are typically strong and appear in the regions of 1550-1475 cm^{-1} (asymmetric) and 1360-1290 cm^{-1} (symmetric).
- C=N and C=C stretching vibrations within the pyrazole ring.
- C-N stretching vibrations.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific ^{1}H and ^{13}C NMR data for **1,3-Dimethyl-4-nitro-1H-pyrazole** is not readily available in the searched literature, the expected chemical shifts can be predicted based on the structure and data from similar compounds.

- ^{1}H NMR: Two singlets would be expected for the two non-equivalent methyl groups. A singlet would also be expected for the proton on the pyrazole ring. The electron-withdrawing nitro group would likely cause a downfield shift for the ring proton.
- ^{13}C NMR: Signals would be expected for the two methyl carbons and the three carbons of the pyrazole ring. The carbon bearing the nitro group would be significantly deshielded and appear at a lower field.

Mass Spectrometry

The mass spectrum of **1,3-Dimethyl-4-nitro-1H-pyrazole** would show a molecular ion peak corresponding to its molecular weight (141.13 g/mol). The fragmentation pattern of nitropyrazoles is complex. A common fragmentation pathway for nitroaromatic compounds is the loss of the nitro group (NO_2) and subsequent fragmentation of the pyrazole ring.

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Reactivity and Potential Applications

The chemical reactivity of **1,3-Dimethyl-4-nitro-1H-pyrazole** is largely influenced by the nitro group and the pyrazole ring.

- Reduction of the Nitro Group: The nitro group can be reduced to an amino group, forming 5-amino-1,3-dimethyl-1H-pyrazole. This transformation is a key step in the synthesis of various other derivatives.
- Nucleophilic Substitution: The pyrazole ring can undergo nucleophilic substitution reactions.

Due to its energetic properties, **1,3-Dimethyl-4-nitro-1H-pyrazole** has applications in the military and gunpowder industry as a leveling agent, sensitizer, and detonating agent.[1]

Biological Activity

While many pyrazole derivatives exhibit a wide range of biological activities, including anticancer and antimicrobial effects, there is limited specific information available in the searched literature regarding the biological activity of **1,3-Dimethyl-4-nitro-1H-pyrazole** itself.[1][4][5] Some studies have investigated the cytotoxic effects of other pyrazole derivatives on cancer cell lines, but direct data on this specific compound is lacking.[1][6] Further research is needed to elucidate the potential biological effects and mechanisms of action of **1,3-Dimethyl-4-nitro-1H-pyrazole**.

The diagram below illustrates a general experimental workflow for assessing the cytotoxicity of a compound on cancer cell lines, which could be applied to **1,3-Dimethyl-4-nitro-1H-pyrazole**.

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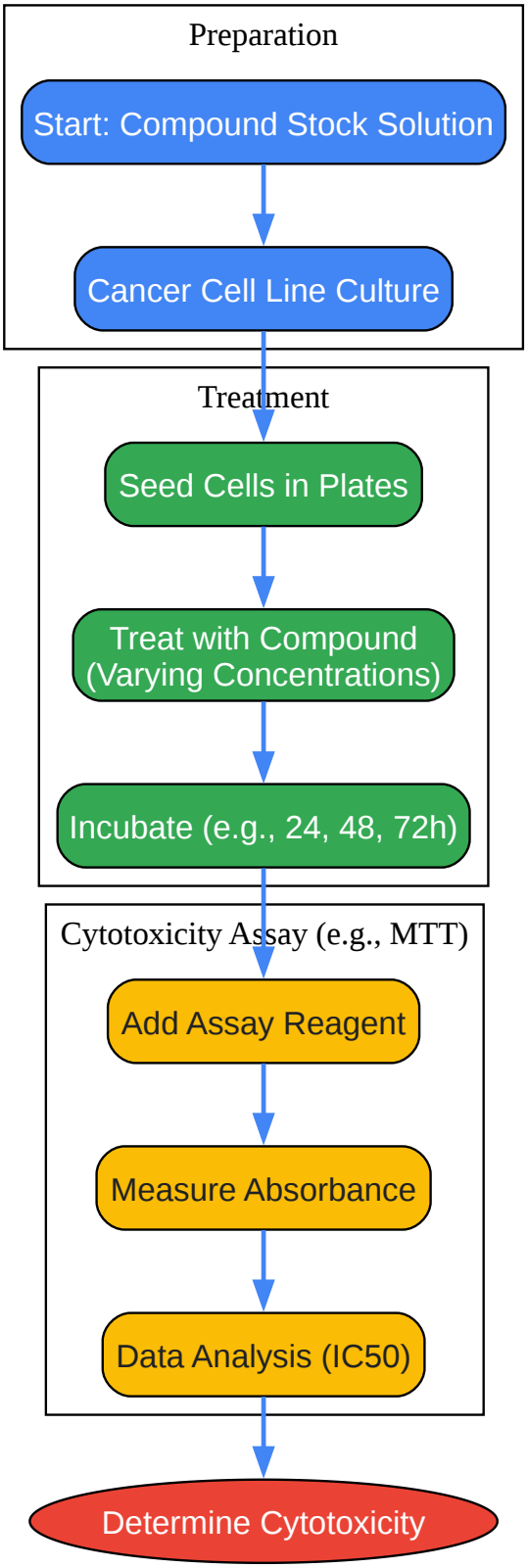

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References

- 1. Cell-specific cytotoxic effect of pyrazole derivatives on breast cancer cell lines MCF7 and MDA-MB-231 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. researchgate.net [researchgate.net]
- 4. meddocsonline.org [meddocsonline.org]
- 5. Pyrazole Derivatives Induce Apoptosis via ROS Generation in the Triple Negative Breast Cancer Cells, MDA-MB-468 [journal.waocp.org]
- 6. Derivatives of Pyrazole-Based Compounds as Prospective Cancer Agents - PMC [pmc.ncbi.nlm.nih.gov]

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